

Essential Safety and Logistics for Handling Ethyl Hypochlorite

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Compound of Interest

Compound Name: Ethyl hypochlorite

Cat. No.: B8587251

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling reactive and potentially hazardous compounds like **ethyl hypochlorite**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a safe and compliant laboratory environment.

Chemical Identifier:

Chemical Name	Ethyl hypochlorite
Synonyms	Hypochlorous acid, ethyl ester
CAS Number	624-85-1[1][2]
Molecular Formula	C2H5ClO[1]
Molecular Weight	80.51 g/mol [3]

Physical Properties:

Property	Value
Boiling Point	30.4°C at 760 mmHg[1]
Density	1.015 g/cm ³ [1]
Vapor Pressure	626 mmHg at 25°C[1]

Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **ethyl hypochlorite** with detailed PPE recommendations is not readily available in the public domain, the general guidelines for handling hypochlorite solutions, which are known to be corrosive and reactive, should be strictly followed.[4][5][6] The following table summarizes the recommended PPE.

Body Part	Recommended Protection	Rationale
Eyes/Face	Chemical splash goggles and a face shield.	To protect against splashes that can cause severe eye damage.[4][5]
Skin	Chemical-resistant gloves (e.g., Nitrile, Neoprene, Butyl rubber, or Viton), a lab coat, and an apron. For larger quantities, consider a chemical-resistant suit.[7]	To prevent skin contact, which can lead to burns and irritation. [4]
Respiratory	Work in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a respirator with an appropriate cartridge for organic vapors and acid gases should be used.	To avoid inhalation of vapors, which can irritate the respiratory tract.[6][8]
Feet	Closed-toe shoes.	To protect against spills.

Operational Plan: Handling and Storage

Handling:

- Always handle **ethyl hypochlorite** in a well-ventilated area, preferably within a certified chemical fume hood.[9]
- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe in vapors or mists.[6]
- Keep away from incompatible materials such as acids, reducing agents, and combustible materials. Contact with acids can liberate toxic chlorine gas.[9][10]
- Use non-metallic, corrosion-resistant tools and equipment.[6]
- Wash hands thoroughly after handling.[6]

Storage:

- Store in a cool, dry, well-ventilated area away from direct sunlight and heat sources.[4]
- Keep containers tightly closed.[4]
- Store in corrosion-resistant containers.[5]
- Segregate from incompatible chemicals.[10]

Disposal Plan

Dispose of **ethyl hypochlorite** and any contaminated materials as hazardous waste in accordance with all local, state, and federal regulations.

Waste Collection:

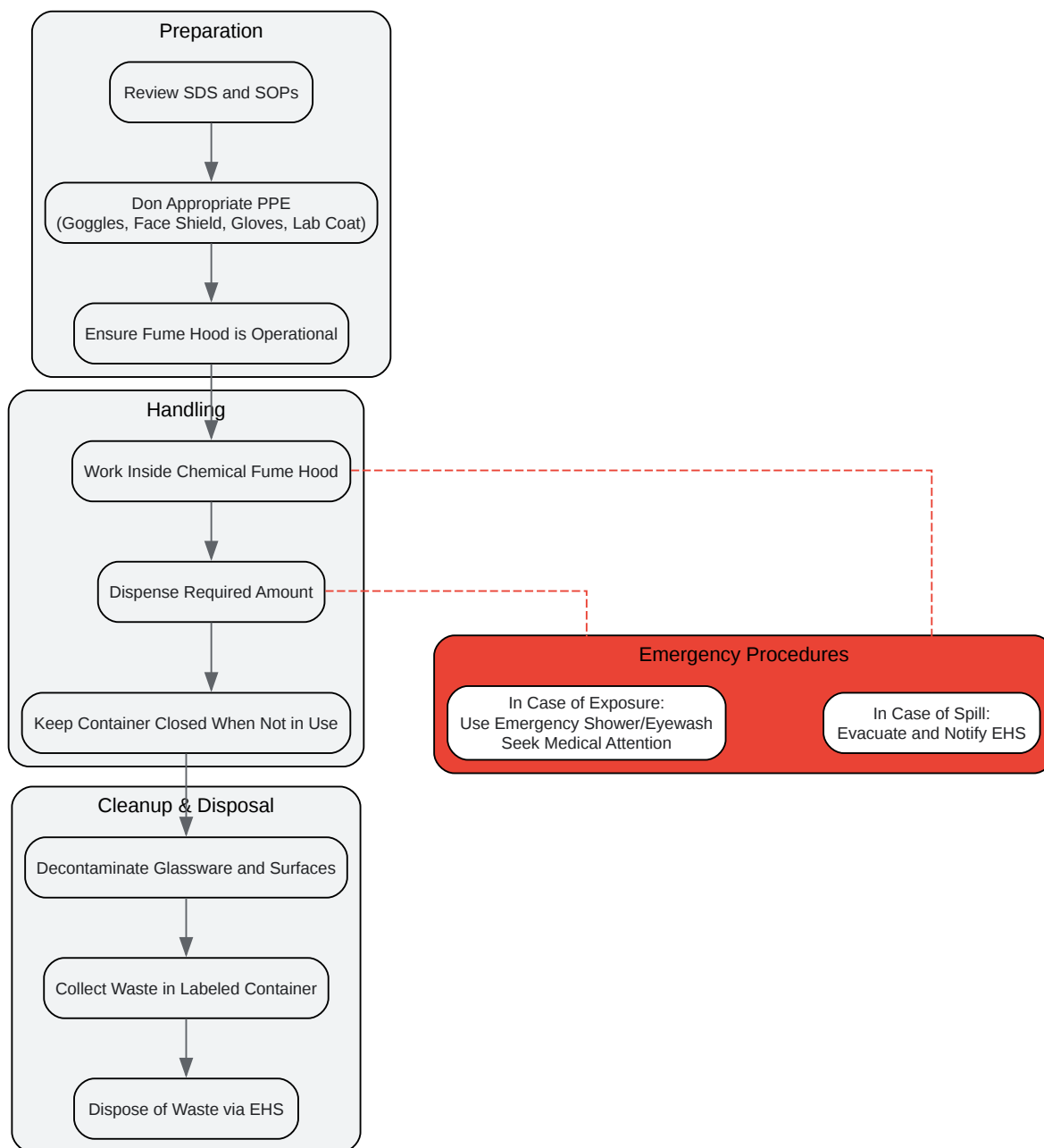
- Collect waste **ethyl hypochlorite** in a designated, properly labeled, and corrosion-resistant container.
- Do not mix with other waste streams, especially acidic waste.[10]

Treatment and Disposal:

- Neutralization of small spills can be attempted with a reducing agent like sodium bisulfite, followed by absorption with an inert material. However, this should only be performed by trained personnel with appropriate PPE.[10]
- For larger quantities or routine disposal, contact your institution's environmental health and safety (EHS) office for guidance on proper disposal procedures.
- Never pour **ethyl hypochlorite** down the drain.[11]

Experimental Workflow for Handling Ethyl Hypochlorite

Workflow for Safe Handling of Ethyl Hypochlorite

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Caption: A logical workflow for the safe handling of **ethyl hypochlorite**.

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